

# Axitinib Impurity 2 storage conditions

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## Compound Focus: Axitinib Impurity 2

CAS No.: 1428728-83-9

Cat. No.: S1790298

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## Chemical Profile & Storage Conditions

Property	Detail
Chemical Name	2,2'-[(2,4-di-2-pyridinyl-1,3-cyclobutanediyl)bis(1H-indazole-3,6-diylthio)]bis[N-methyl-benzamide] [1] [2]
CAS Number	1428728-83-9 [1] [2]
Appearance	Pale beige solid [1] [2]
Recommended Storage	-20°C Freezer [2]
Melting Point	>244°C (decomposes) [2]

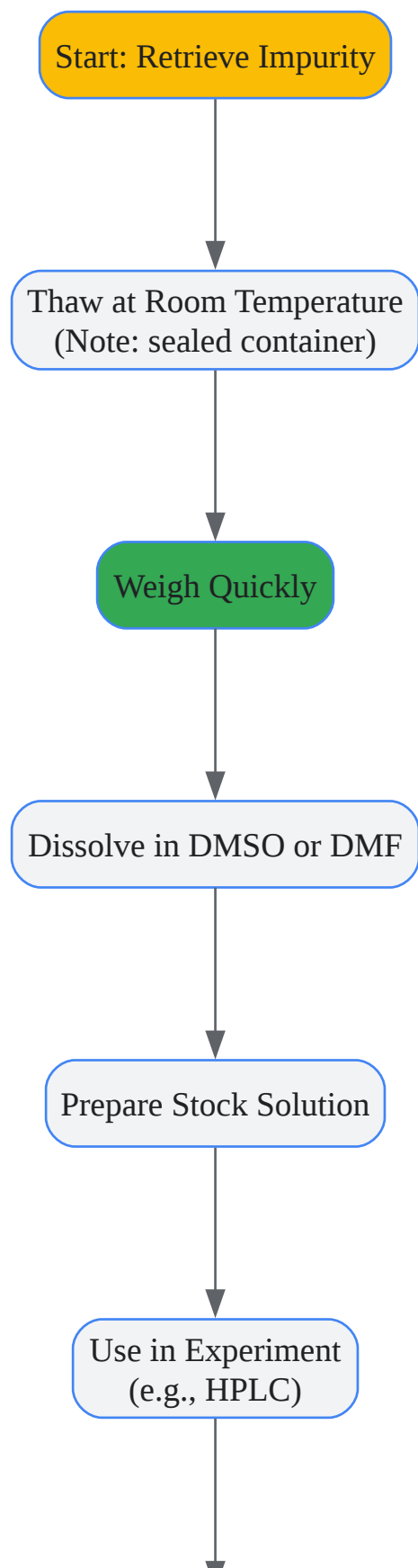
## Handling and Solubility Guidelines

Information on specific handling precautions such as light sensitivity or humidity tolerance is not available in the search results. However, you can use the following solubility data to guide your experiments:

- Solubility:** Axitinib Impurity 2 is slightly soluble in **DMF** (Dimethylformamide) and **DMSO** (Dimethyl Sulfoxide) [2].

## Experimental Protocol for Handling

When working with **Axitinib Impurity 2** in the laboratory, you can follow this general workflow:



▼  
Return to -20°C Storage

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## Frequently Asked Questions

**Q1: Why is storage at -20°C recommended?** While the provided sources do not specify the exact reason, storing chemical reference standards at -20°C is a common practice to ensure long-term stability. This low temperature slows down potential degradation processes, such as hydrolysis or oxidation, helping to maintain the compound's purity and integrity over time.

**Q2: The available information is incomplete. Where can I find the full specification sheet?** For a comprehensive understanding, you should obtain the **Certificate of Analysis (CoA)** directly from your supplier. Manufacturers of reference standards, such as those listed in the search results (e.g., Toref, Moxin Chemicals, BOC Sciences), typically provide a detailed CoA with each batch of the product [1] [2]. This document contains critical, batch-specific information that was not available in the general search results, including:

- Exact chromatographic purity
- Confirmed storage conditions and expiry date
- Detailed handling precautions
- Analytical data (e.g., HPLC chromatograms, NMR spectra)

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## References

1. - Toref: Pharmaceutical Axitinib Standards Impurity 2 Impurity [toref-standards.com]
2. CAS#: 1428728-83-9 Axitinib Impurity 2 [chemicalbook.com]

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